

# 4-Octanol: A Versatile Chemical Intermediate in Organic Synthesis

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## Compound of Interest

Compound Name: 4-Octanol

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Octanol**, a secondary eight-carbon alcohol, is a versatile chemical intermediate with significant applications in organic synthesis. Its utility spans from the creation of flavors and fragrances to its role as a precursor in the synthesis of more complex molecules, including potential therapeutic agents. This technical guide provides an in-depth exploration of the synthesis, key reactions, and applications of **4-octanol**, with a focus on providing quantitative data, detailed experimental protocols, and visual representations of key chemical transformations.

## Physicochemical Properties

**4-Octanol** is a colorless liquid with a characteristic mild, mellow aroma.<sup>[1]</sup> It is less dense than water and insoluble in it, but readily soluble in most organic solvents such as ethanol, ether, and benzene.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	[1][2]
Molecular Weight	130.23 g/mol	[3]
CAS Number	589-62-8	[2]
Boiling Point	174-176 °C	[1]
Density	0.818 g/mL at 20 °C	[1]
Flash Point	65 °C (149 °F)	[4]
Refractive Index	n <sub>20</sub> /D 1.426	

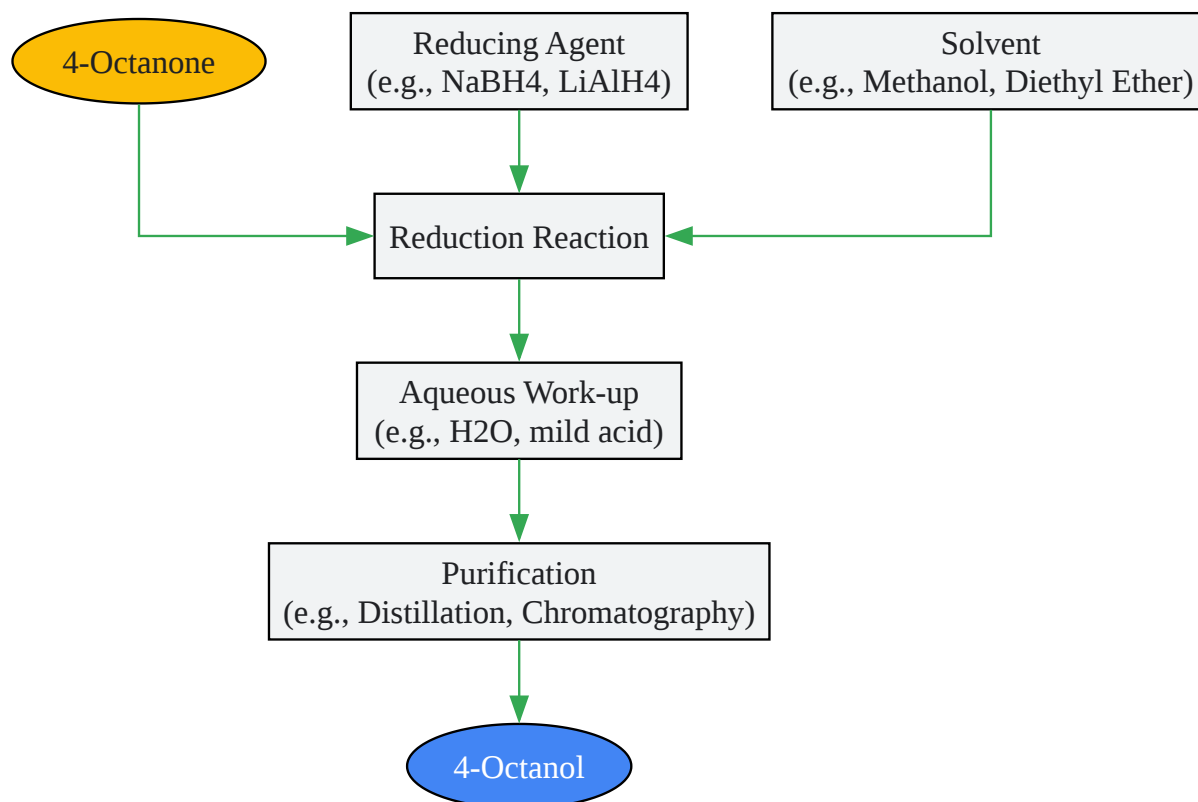
## Synthesis of 4-Octanol

Several synthetic routes are available for the preparation of **4-octanol** in a laboratory setting. The choice of method often depends on the available starting materials and desired scale.

## Reduction of 4-Octanone

A common and straightforward method for synthesizing **4-octanol** is the reduction of the corresponding ketone, 4-octanone.

Workflow for the Reduction of 4-Octanone to **4-Octanol**



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Caption: General workflow for the synthesis of **4-octanol** via reduction of 4-octanone.

#### Experimental Protocol: Reduction of 4-Octanone with Sodium Borohydride

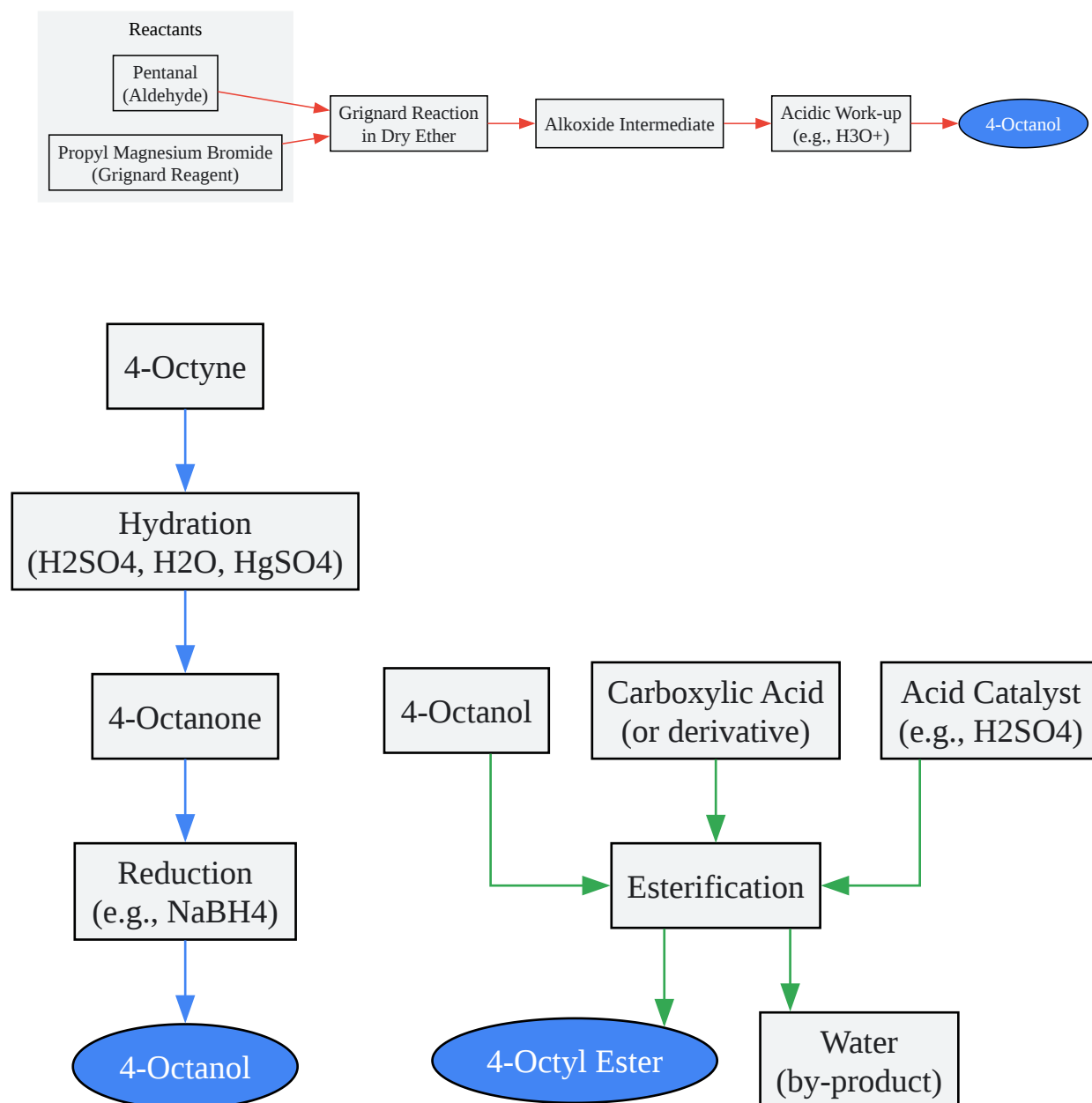
- Materials: 4-octanone, sodium borohydride (NaBH<sub>4</sub>), methanol, diethyl ether, hydrochloric acid (1M), anhydrous magnesium sulfate, rotary evaporator, distillation apparatus.
- Procedure:
  - In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-octanone in methanol.
  - Cool the solution in an ice bath.
  - Slowly add sodium borohydride in small portions to the cooled solution.

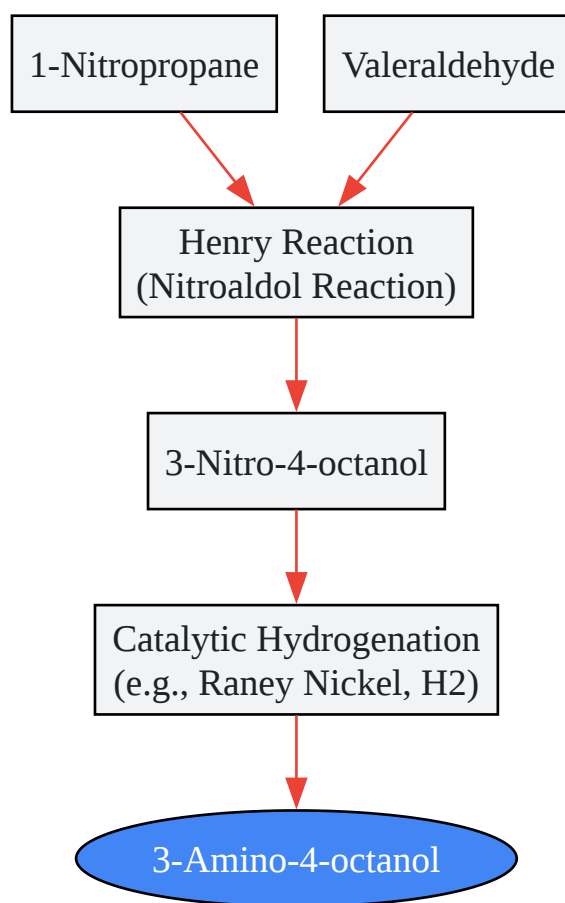
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours.
- Quench the reaction by slowly adding 1M hydrochloric acid until the effervescence ceases.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with diethyl ether (3x).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **4-octanol** by fractional distillation.

## Grignard Reaction

**4-Octanol** can also be synthesized via a Grignard reaction between a propyl magnesium halide and pentanal, or a butyl magnesium halide and butanal.

Logical Relationship in Grignard Synthesis of **4-Octanol**





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